

The Origin and Natural Sources of Celangulin Compounds: A Technical Guide

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Compound of Interest

Compound Name: Celangulin

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Abstract

Celangulin compounds, a class of biologically active sesquiterpene polyol esters, have garnered significant interest in the scientific community, particularly for their potent insecticidal properties. This technical guide provides an in-depth overview of the origin, natural sources, and extraction methodologies for these complex molecules. It is intended for researchers, scientists, and professionals in the fields of natural product chemistry, pharmacology, and drug development. The guide details the primary plant sources, summarizes key quantitative data, and provides comprehensive experimental protocols for isolation and purification.

Introduction to Celangulin Compounds

Celangulin and its analogues are a series of complex sesquiterpene polyol esters characterized by a β -dihydroagarofuran skeleton.[1][2] These natural products are primarily recognized for their significant insecticidal and antifeedant activities.[3][4] The discovery of **Celangulin** represented a milestone in the study of insecticidal compounds from plants of the *Euonymus* genus, as it was the first non-alkaloid active compound identified from these sources.[3] Subsequent research has confirmed that the primary insecticidal components from these plants are polyol ester compounds based on the dihydroagarofuran framework.[3] Beyond their well-documented insecticidal effects, related compounds from the Celastraceae family have also been investigated for a range of other bioactivities, including antitumor, anti-HIV, and immunosuppressive effects.[1]

Natural Source and Distribution

The principal natural source of **Celangulin** compounds is *Celastrus angulatus*, a perennial vine belonging to the Celastraceae family.^{[1][3]} This plant is widely distributed across the hilly and mountainous regions of the Yellow River and Yangtze River valleys in China.^[3] Various parts of the plant have been found to contain these bioactive compounds.

- **Root Bark:** The root bark of *C. angulatus* is the most frequently cited and richest source of **Celangulin** compounds.^{[1][5][6]}
- **Stems and Stem Bark:** The stems and stem bark also serve as a viable source for the isolation of these molecules.^{[3][5]}
- **Seeds:** Dozens of new compounds have been isolated from the seeds and seed oil of the plant.^[3]

While *C. angulatus* is the primary source, related β -dihydroagarofuranoid sesquiterpenes have also been isolated from other plants in the same family, such as *Celastrus paniculatus*.^{[7][8]}

Key Celangulin Compounds and Their Bioactivity

Numerous **Celangulin** analogues and related sesquiterpenes have been isolated from *Celastrus angulatus*. These compounds often exhibit potent biological activities, particularly against various insect larvae. The following table summarizes some of the key compounds and their reported insecticidal activities.

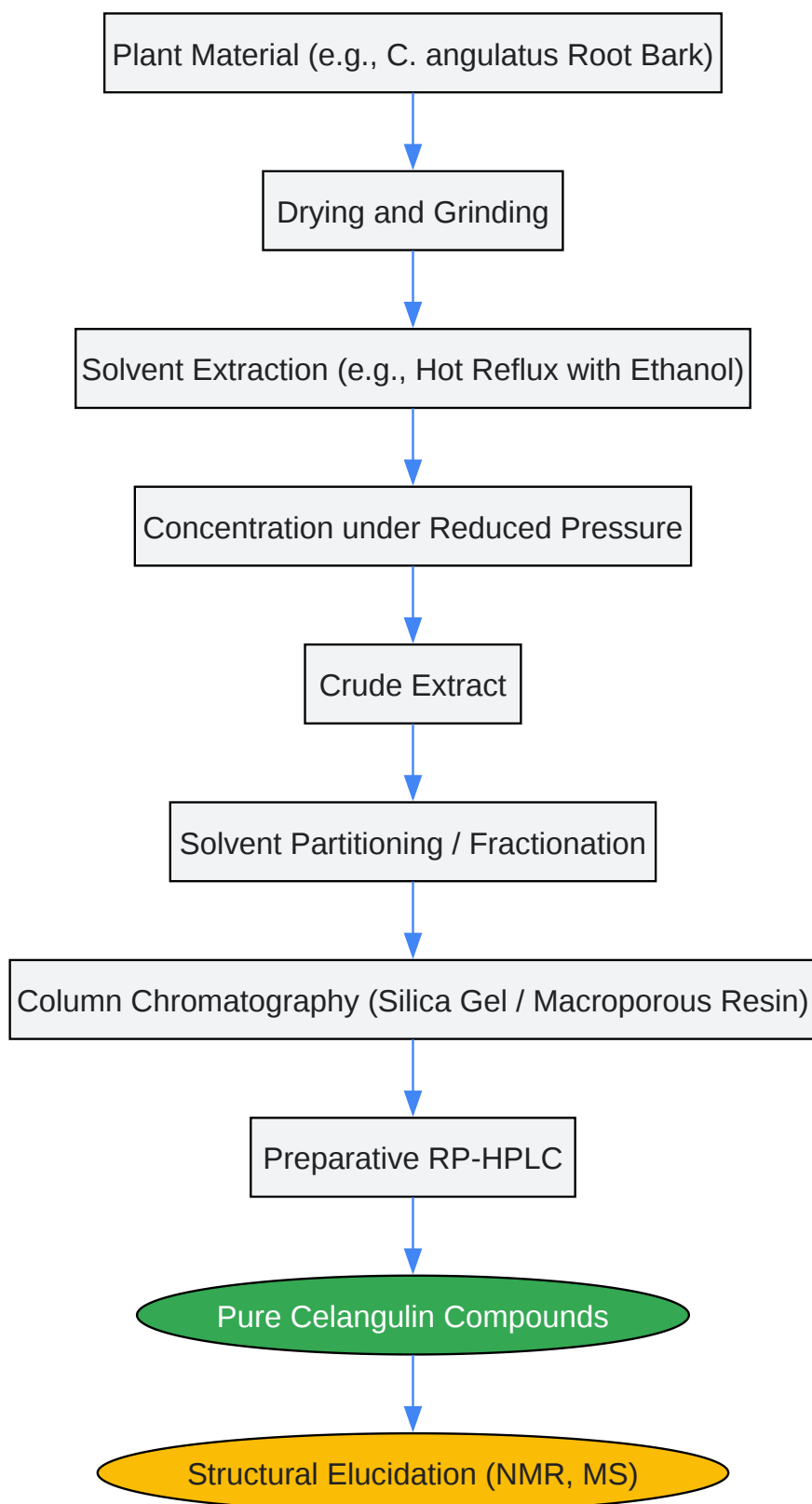
Compound Name	Natural Source	Target Organism	Bioactivity Metric	Value	Citation
Celangulin	Celastrus angulatus	General Insecticide	-	-	[3] [6]
Celangulin V	Celastrus angulatus	Mythimna separata	Stomach Toxicity	-	[9]
Celangulin XIX	Celastrus angulatus	Mythimna separata	ED ₅₀	73.3 µg/g	[6]
Angulatin G	Celastrus angulatus Root Bark	Mythimna separata	LD ₅₀	1656.4 µg/mL	[6]
NW37	Celastrus angulatus Root Bark	Mythimna separata (4th instar larvae)	KD ₅₀	252.3 µg/g	[1]
Celangulatin D	Celastrus angulatus Root Bark	Armyworms	General Insecticidal	-	[6]

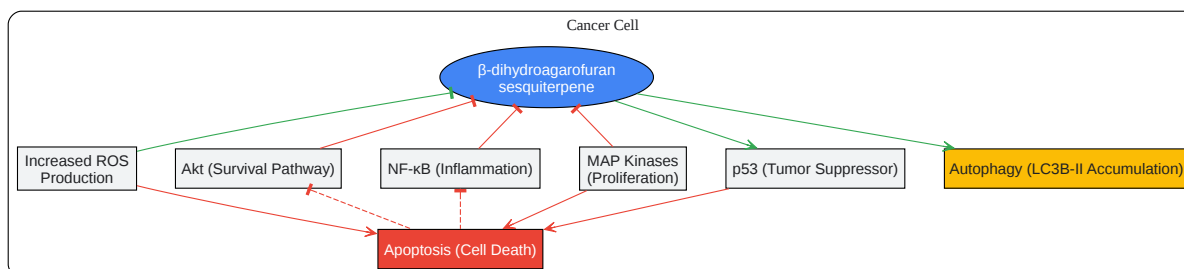
Experimental Protocols: Extraction, Isolation, and Purification

The isolation of pure **Celangulin** compounds from their natural source is a multi-step process involving extraction, fractionation, and chromatographic purification. The following protocols are synthesized from methodologies reported in the literature.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[10\]](#)[\[11\]](#)

General Extraction Workflow

The overall process begins with the collection and preparation of plant material, followed by solvent extraction and a series of purification steps to isolate the target compounds.





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